

Application Notes and Protocols for Quadrol as a pH Adjuster in Cosmetics

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Edetol*

Cat. No.: *B1671103*

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Introduction

Quadrol, known by its INCI name Tetrahydroxypropyl Ethylenediamine and chemical name N,N,N',N'-Tetrakis(2-hydroxypropyl)ethylenediamine, is a multifunctional ingredient utilized in the cosmetics and personal care industry.[1][2] It is a tetrafunctional tertiary amine, appearing as a clear, viscous, and nearly odorless liquid.[1] While it serves various functions, including as a chelating agent and a crosslinking agent, it is frequently employed to adjust and buffer the pH of cosmetic formulations.[2] Its alkaline nature makes it particularly effective at neutralizing acidic components, such as polymers used in clear gel products, to achieve the desired pH for optimal product stability, efficacy, and skin compatibility.[1]

Application Notes

Mechanism of Action

Quadrol functions as an alkaline agent and a buffer. A 1% solution (10g/L) in water exhibits a pH of approximately 10.4.[3] Its structure contains two tertiary amine nitrogens which can accept protons (H⁺), thereby increasing the pH of acidic formulations. This protonation process allows Quadrol to resist changes in pH, a property known as buffering capacity.[4] While a predicted pKa value for the hydroxyl groups is high (around 14.23), the relevant pKa values for its buffering action are associated with its tertiary amine groups.[3] These allow it to provide

effective buffering, helping to maintain the formulation's pH within a specific range and prevent "pH drift" that can occur over the product's shelf life due to interactions between ingredients.[4]

Formulation Considerations

- **Concentration:** The typical concentration of Quadrol in cosmetic formulations can vary depending on the desired effect. For its role as a chelating agent, it may be used at concentrations up to 0.5%.[5] In some anti-aging creams, it has been used at concentrations as high as 2.5%.[6][7] For pH adjustment, the concentration will depend on the initial pH of the formulation and the target pH. It is recommended to start with a low concentration and add it incrementally.
- **Compatibility:** Quadrol is soluble in water, ethanol, isopropanol, and propylene glycol, making it compatible with a wide range of cosmetic formulations, including oil-in-water (O/W) emulsions, gels, and aqueous solutions.[1] It is particularly suitable for neutralizing acidic polymers to create clear gels with a pleasant, non-tacky feel.[1]
- **Safety and Regulatory Status:** Quadrol is considered safe for use in cosmetics at typical concentrations.[5] It has been evaluated by regulatory bodies such as the Cosmetic Ingredient Review (CIR) Expert Panel, which concluded it is safe for its intended use.[5] Studies indicate it is not significantly absorbed through the skin and is not typically associated with irritation or allergic reactions.[5] However, as with any cosmetic ingredient, it is recommended to conduct a patch test.[5]

Data Summary

The following tables summarize key quantitative data for Quadrol.

Table 1: Physicochemical Properties of Quadrol

Property	Value	Reference(s)
Chemical Name	N,N,N',N'-Tetrakis(2-hydroxypropyl)ethylenediamine	[3]
INCI Name	Tetrahydroxypropyl Ethylenediamine	[2]
CAS Number	102-60-3	[3]
Molecular Formula	C ₁₄ H ₃₂ N ₂ O ₄	[3]
Molecular Weight	292.41 g/mol	
Appearance	Clear, viscous liquid	[1]
Density	~1.013 g/mL at 25°C	
pH (10 g/L in H ₂ O)	10.4	[3]
pKa (Predicted)	14.23 ± 0.20	[3]
Water Solubility	Miscible	[3]

Table 2: Recommended Starting Concentrations for pH Adjustment

Formulation Type	Recommended Starting Concentration (w/w)	Notes
Gels (Polymer Neutralization)	0.1% - 1.0%	Adjust based on polymer concentration and desired viscosity.
Emulsions (Creams, Lotions)	0.05% - 0.5%	Add during the water phase or post-emulsification.
Aqueous Solutions (Toners, Serums)	0.01% - 0.2%	Monitor pH closely due to lower buffering capacity of the system.

Experimental Protocols

Protocol 1: Preparation of a 10% (w/w) Quadrol Stock Solution

This protocol outlines the preparation of a stock solution for easier and more controlled addition to cosmetic formulations.

Materials and Equipment:

- Quadrol
- Distilled or deionized water
- Analytical balance
- Beaker
- Magnetic stirrer and stir bar
- Storage bottle

Procedure:

- Weigh 10.0 g of Quadrol into a clean, dry beaker.
- Add 90.0 g of distilled water to the beaker.
- Place the beaker on a magnetic stirrer and add a stir bar.
- Stir the solution until the Quadrol is completely dissolved and the solution is homogenous.
- Transfer the solution to a labeled storage bottle.
- Store the stock solution at room temperature, protected from light.

Protocol 2: pH Adjustment of an Oil-in-Water (O/W) Emulsion

This protocol describes the process of adjusting the pH of a cosmetic emulsion using the prepared 10% Quadrol stock solution.

Materials and Equipment:

- O/W emulsion base
- 10% (w/w) Quadrol stock solution
- Calibrated pH meter with a suitable probe
- Micropipette
- Overhead or magnetic stirrer

Procedure:

- Ensure the emulsion has cooled to room temperature (around 25°C) as pH is temperature-dependent.
- Place a representative sample of the emulsion into a beaker and begin gentle agitation.
- Immerse the calibrated pH probe into the emulsion and allow the reading to stabilize. Record the initial pH.
- Using a micropipette, add a small, predetermined amount of the 10% Quadrol stock solution to the emulsion.
- Allow the mixture to stir for at least 5-10 minutes to ensure complete incorporation.
- Measure the pH again and record the value.
- Repeat steps 4-6, adding small increments of the Quadrol solution, until the target pH is reached.
- Once the target pH is achieved in the sample, scale up the required amount of Quadrol solution for the entire batch and add it slowly with thorough mixing.

- After addition to the main batch, re-verify the final pH.

Protocol 3: Determination of Buffering Capacity

This protocol provides a method to quantify the buffering capacity of a formulation containing Quadrol.

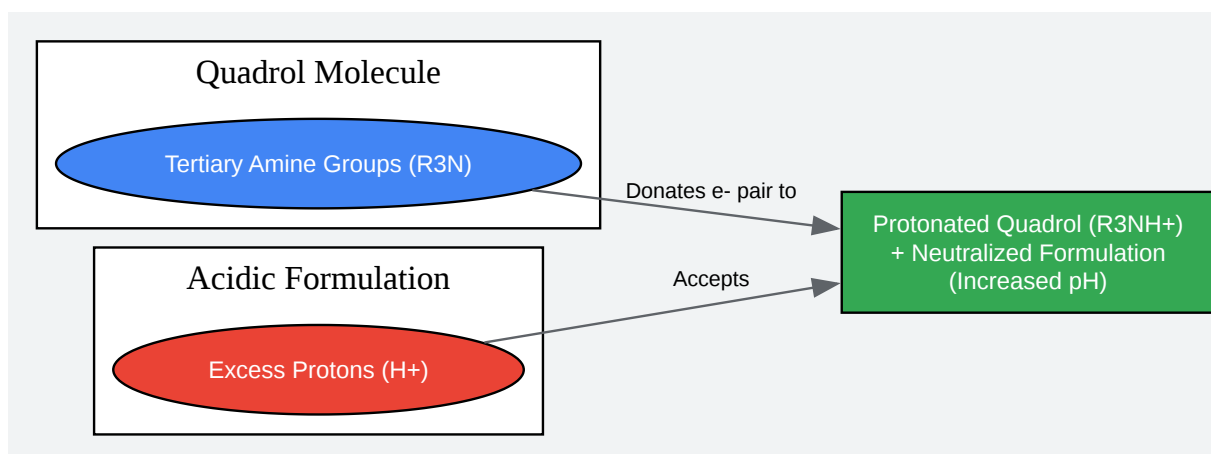
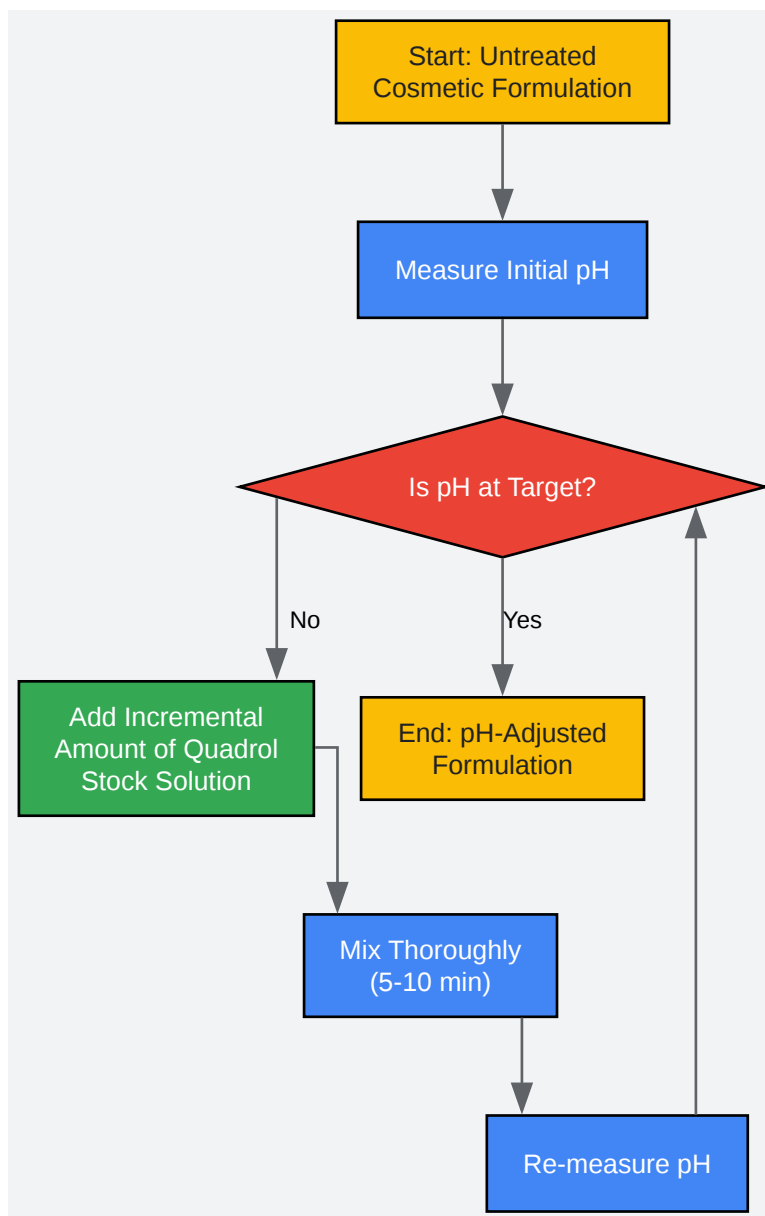
Materials and Equipment:

- Final cosmetic formulation
- Calibrated pH meter
- Burette or precision pipette
- Standardized 0.1 M hydrochloric acid (HCl) solution
- Magnetic stirrer and stir bar

Procedure:

- Place a known mass (e.g., 50 g) of the final cosmetic formulation into a beaker.
- Begin gentle stirring and measure the initial pH of the formulation.
- Using a burette, add a small, precise volume (e.g., 0.1 mL) of 0.1 M HCl to the formulation.
- Allow the formulation to stir for 5 minutes to ensure equilibrium, then record the new pH.
- Continue adding 0.1 mL increments of HCl, recording the pH after each addition, until the pH has dropped by at least 2-3 units from the initial value.
- Plot the pH (y-axis) against the volume of HCl added (x-axis) to generate a titration curve.
- The buffering capacity is greatest in the flattest region of the curve. It can be calculated as the amount of acid required to produce a one-unit change in pH.

Visualizations



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- To cite this document: BenchChem. [Application Notes and Protocols for Quadrol as a pH Adjuster in Cosmetics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1671103#method-for-using-quadrol-in-cosmetics-as-a-ph-adjuster]

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